

# Indantadol hydrochloride solubility in different solvents

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## Compound of Interest

Compound Name: *Indantadol hydrochloride*

Cat. No.: *B018623*

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## Technical Support Center: Indantadol Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **indantadol hydrochloride**. It includes a comprehensive solubility profile, a detailed experimental protocol for solubility determination, and a troubleshooting guide to address common challenges encountered during experiments.

## Solubility Profile of Indantadol Hydrochloride

The solubility of **indantadol hydrochloride** has been determined in several common laboratory solvents. The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Solubility	Concentration (mg/mL)	Temperature (°C)	Notes
Dimethyl Sulfoxide (DMSO)	Soluble	50	Not Specified	-
Water	Predicted Solubility	0.485	Not Specified	Predicted using ALOGPS.
Methanol	Freely Soluble (qualitative)	Data not available	Not Specified	Based on the solubility of structurally similar compounds like Amantadine HCl. <a href="#">[1]</a>
Ethanol	Freely Soluble (qualitative)	Data not available	Not Specified	Based on the solubility of structurally similar compounds like Amantadine HCl. <a href="#">[1]</a>

Note: The solubility in methanol and ethanol is inferred from the behavior of amantadine hydrochloride, a compound with a similar adamantane-like structure.[\[1\]](#) It is recommended to experimentally determine the precise solubility of **indantadol hydrochloride** in these solvents for specific applications.

## Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

This protocol outlines the widely accepted shake-flask method for determining the equilibrium solubility of a compound.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Objective: To determine the saturation solubility of **indantadol hydrochloride** in a specific solvent at a controlled temperature.

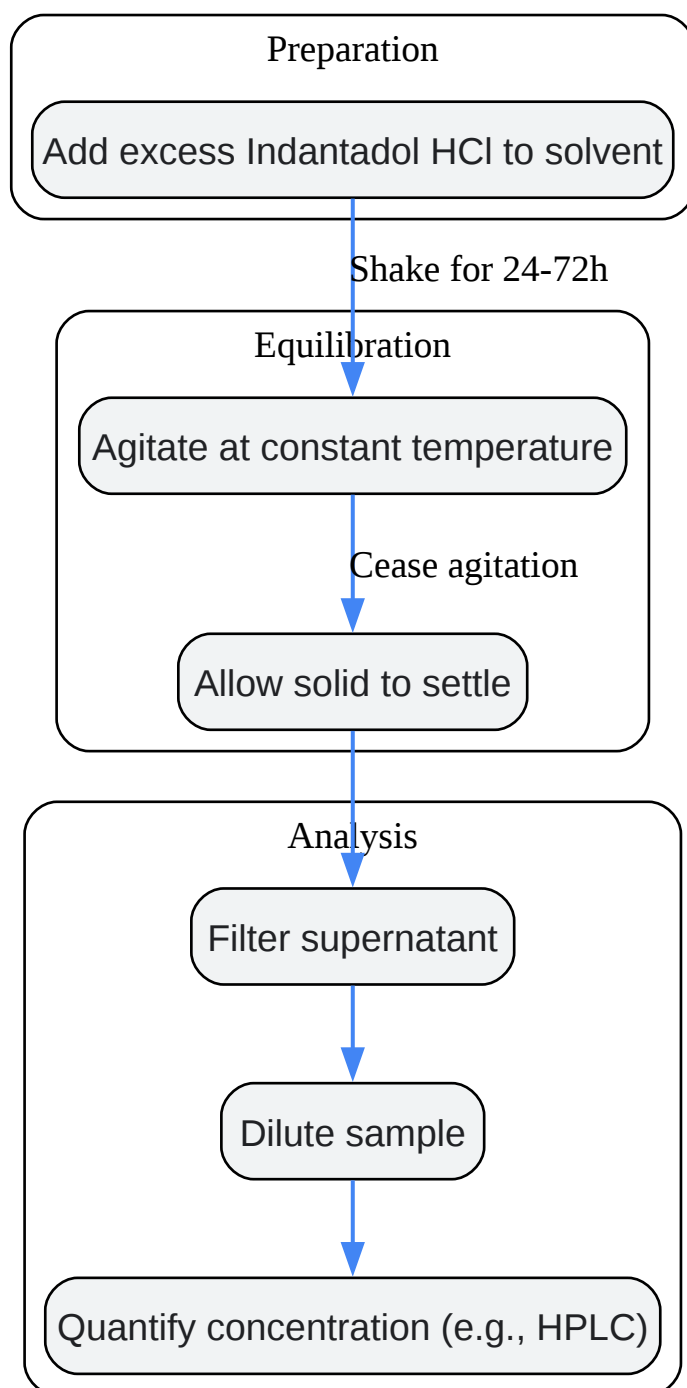
Materials:

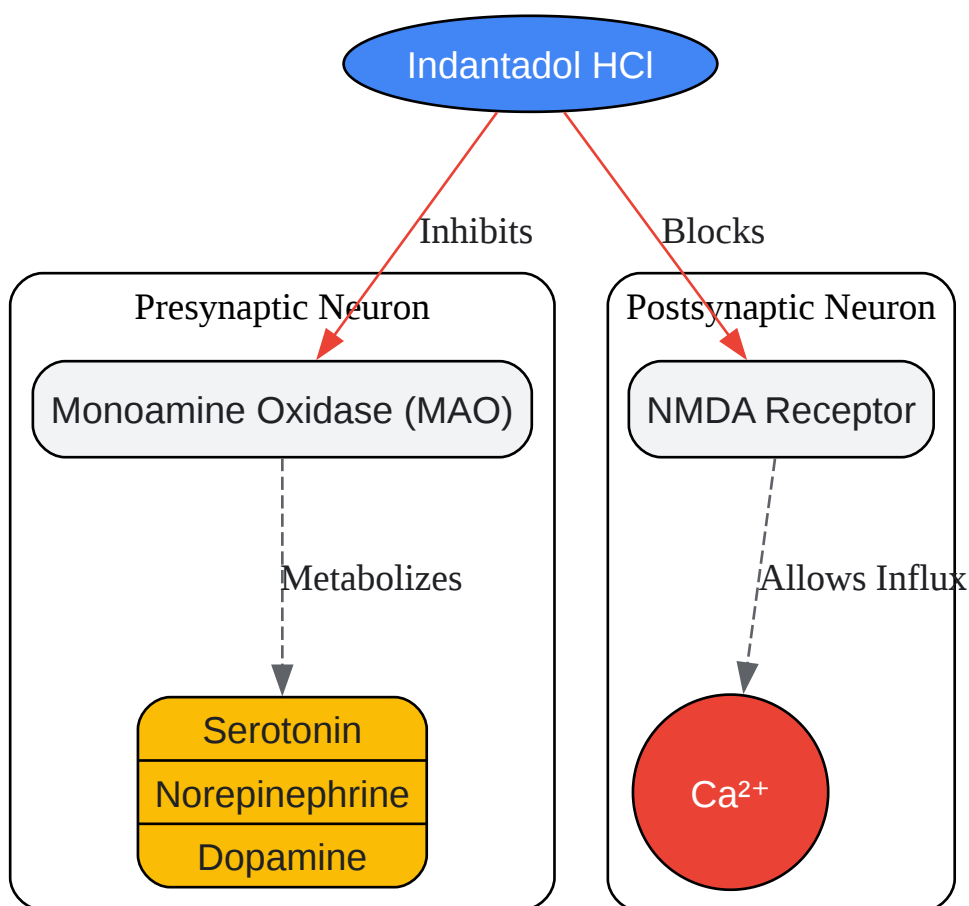
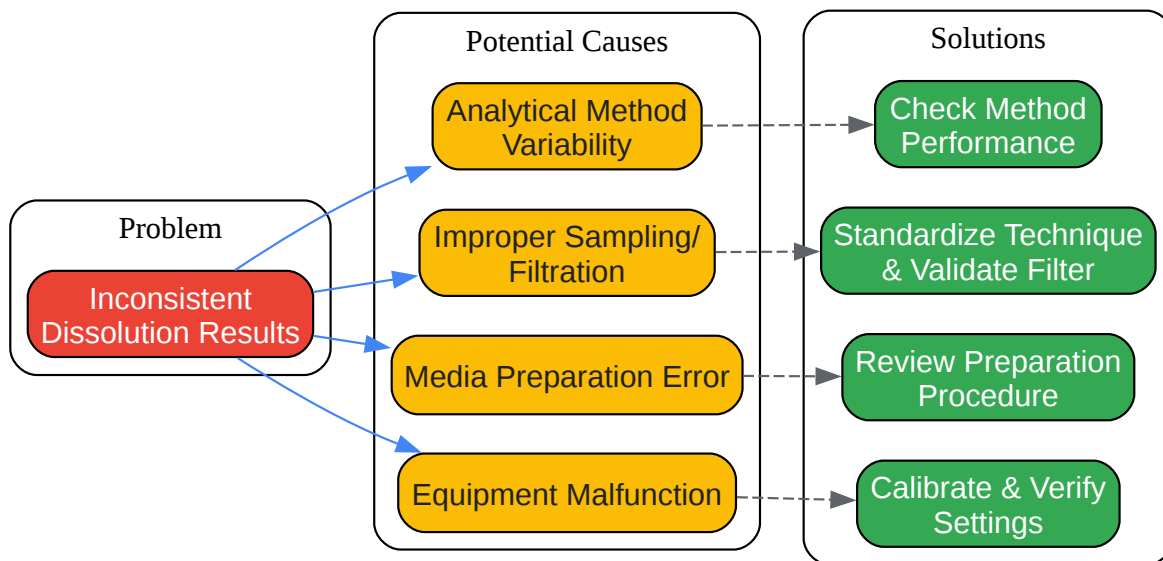
- **Indantadol hydrochloride** powder
- Solvent of interest (e.g., water, ethanol, DMSO)
- Glass vials with screw caps
- Orbital shaker or rotator with temperature control
- Analytical balance
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE or PVDF)
- Syringes
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis spectrophotometer.

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **indantadol hydrochloride** to a series of glass vials containing a known volume of the solvent. The excess solid should be clearly visible.
- **Equilibration:** Seal the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the undissolved solid to settle.

- **Sample Collection and Filtration:** Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the aliquot through a syringe filter into a clean vial. This step is crucial to remove any undissolved particles.
- **Dilution:** Accurately dilute the filtered solution with the appropriate solvent to a concentration within the analytical method's linear range.
- **Quantification:** Analyze the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of **indantadol hydrochloride**.
- **Data Analysis:** Calculate the solubility of **indantadol hydrochloride** in the solvent at the specified temperature. The results are typically expressed in mg/mL or mol/L.





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## References

- 1. [jpdb.nihs.go.jp](http://jpdb.nihs.go.jp) [[jpdb.nihs.go.jp](http://jpdb.nihs.go.jp)]
- 2. Indantadol, a novel NMDA antagonist and nonselective MAO inhibitor for the potential treatment of neuropathic pain - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 3. [dissolutiontech.com](http://dissolutiontech.com) [[dissolutiontech.com](http://dissolutiontech.com)]
- 4. [go.drugbank.com](http://go.drugbank.com) [[go.drugbank.com](http://go.drugbank.com)]
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